

# Personal protective equipment for handling N-(4-Hydroxyphenyl)glycine

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## Compound of Interest

Compound Name: N-(4-Hydroxyphenyl)glycine

Cat. No.: B087216

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## Essential Safety and Handling Guide for N-(4-Hydroxyphenyl)glycine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-(4-Hydroxyphenyl)glycine**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**N-(4-Hydroxyphenyl)glycine** is a compound that requires careful handling due to its potential health effects. The primary hazards are summarized below.

Hazard Classification	GHS Code	Description	Citations
Skin Irritation	H315	Causes skin irritation.	[1][2][3][4][5][6]
Serious Eye Irritation	H319	Causes serious eye irritation.	[1][2][3][4][5][6]
Respiratory Irritation	H335	May cause respiratory irritation.	[1][2][3][4][5][6][7]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for various tasks involving **N-(4-Hydroxyphenyl)glycine**.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing (Solid)	Tightly fitting safety goggles with side-shields	Chemical-resistant gloves (e.g., nitrile)	Standard laboratory coat	N95 (US) or P1 (EU EN 143) dust mask. For larger quantities, use a fume hood or a respirator with a particle filter.
Preparing Solutions	Chemical safety goggles or face shield	Chemical-resistant gloves (e.g., nitrile)	Standard laboratory coat	Work in a well-ventilated area, preferably a chemical fume hood.
General Handling	Safety glasses with side shields	Chemical-resistant gloves (e.g., nitrile)	Standard laboratory coat	Ensure adequate ventilation.
Cleaning Spills	Chemical safety goggles and face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant apron or coveralls	Respirator with particle filter (or as dictated by the scale of the spill).

## Standard Operating Procedure for Handling N-(4-Hydroxyphenyl)glycine

Following a standardized procedure is crucial for safely handling this chemical.

## Engineering Controls and Preparation

- Ventilation: Always work in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing stock solutions, a chemical fume hood is mandatory. [\[2\]](#)[\[4\]](#)[\[8\]](#)
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[8\]](#)
- Preparation: Before handling the chemical, gather all necessary equipment, including PPE, weighing paper, spatulas, and containers for solutions and waste.

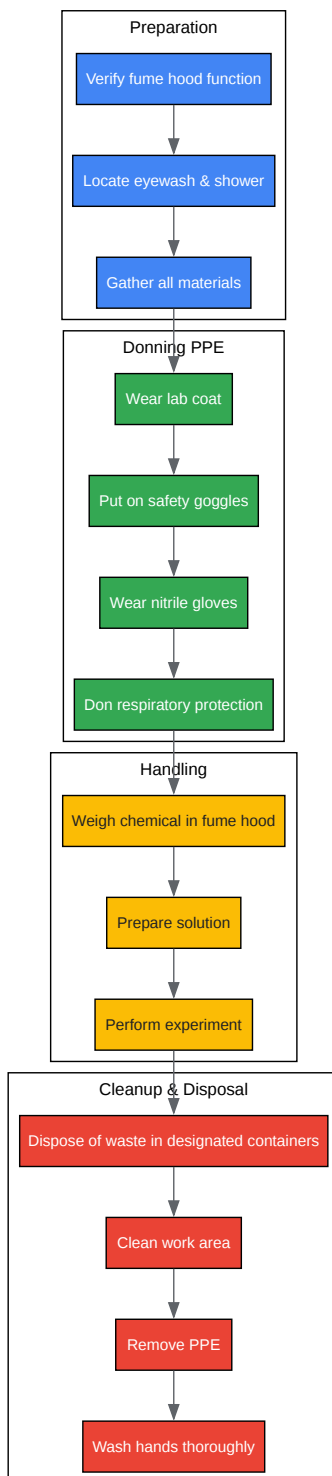
## Donning Personal Protective Equipment (PPE)

- Gloves: Inspect chemical-resistant gloves for any signs of damage before use.[\[2\]](#)
- Eye Protection: Wear tightly fitting safety goggles.[\[9\]](#)
- Lab Coat: A buttoned laboratory coat should be worn to protect skin and clothing.[\[8\]](#)
- Respiratory Protection: If working outside a fume hood with the solid form, a dust mask is required.[\[3\]](#)

## Handling and Experimental Use

- Weighing: To minimize dust dispersal, weigh the solid compound carefully and avoid creating airborne particles.
- Solution Preparation: When dissolving the solid, add the solvent to the solid slowly to prevent splashing.
- Avoid Contact: Prevent direct contact with skin and eyes.[\[2\]](#)[\[4\]](#) Do not inhale dust.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[2\]](#)[\[7\]](#)[\[10\]](#)

## Workflow for Handling N-(4-Hydroxyphenyl)glycine

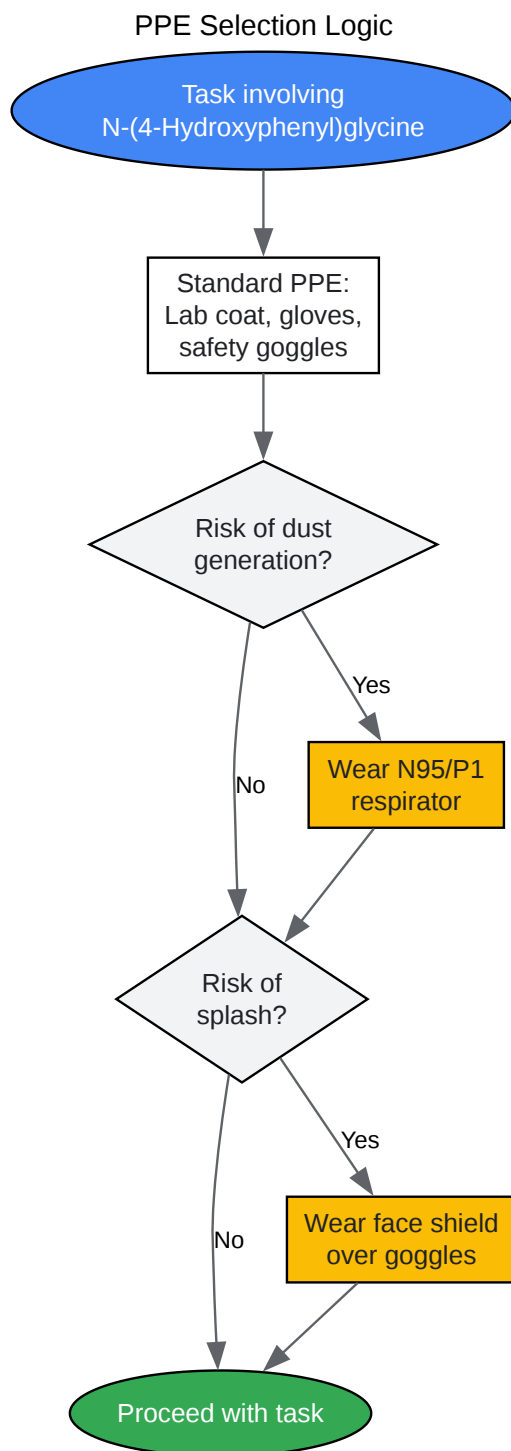


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Caption: Workflow for the safe handling of **N-(4-Hydroxyphenyl)glycine**.

## PPE Selection Logic

The level of PPE required is dependent on the specific task and the potential for exposure.



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Caption: Decision tree for selecting appropriate PPE.

## Disposal Plan

Proper disposal of **N-(4-Hydroxyphenyl)glycine** and its contaminated waste is essential to prevent environmental contamination and ensure laboratory safety.

- Solid Waste: Collect solid **N-(4-Hydroxyphenyl)glycine** waste and any contaminated materials (e.g., weighing paper, gloves) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions containing **N-(4-Hydroxyphenyl)glycine** should be collected in a designated, sealed waste container. Do not pour down the drain.<sup>[2]</sup>
- Disposal Method: All waste must be disposed of through an approved waste disposal plant.<sup>[4][10]</sup> Handle the disposal process without creating dust.<sup>[2]</sup>

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2][4][7][9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.	[2][4][7][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2][4][7][9]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][4][7][9]

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